

physical properties of p-chlorotoluene

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Compound of Interest

Compound Name: 4-Chlorotoluene

Cat. No.: B122035

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Core Physical and Chemical Properties

p-Chlorotoluene is a colorless liquid with a distinct aromatic odor.[1] It is an important intermediate in the synthesis of various chemicals, including dyes, pharmaceuticals, and agricultural products.[2]

Property	Value
Molecular Formula	C ₇ H ₇ Cl[3]
Molecular Weight	126.58 g/mol [3]
CAS Registry Number	106-43-4[4]
Appearance	Colorless liquid[4][5]

Tabulated Physical Data

The following tables summarize the key quantitative physical properties of p-chlorotoluene for easy reference and comparison.

Table 1: Thermodynamic Properties

Property	Value	Temperature	Pressure
Melting Point	7.5 °C (280.7 K)[4][5][6]	-	1 atm
Boiling Point	162 °C (435.2 K)[3][4][7][8]	-	1 atm
Flash Point	49 °C[3]	-	-
Vapor Pressure	10 mmHg	45 °C	-
Vapor Density	4.38 (vs air)	-	-

Table 2: Physicochemical Properties

Property	Value	Conditions
Density	1.07 g/mL[2]	25 °C
1.0697 g/cm³[6][9]	20 °C	
Solubility in Water	0.01 g/100ml (Insoluble)[1][5][10]	20 °C
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform[1][10]	-
Refractive Index	1.52 (lit.)	20 °C/D
Log K _{ow} (Octanol/Water Partition Coefficient)	3.33[9]	-

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a substance like p-chlorotoluene.

Melting Point Determination

The melting point is a critical indicator of purity for a crystalline solid.^{[11][12]} A pure compound typically exhibits a sharp melting range of 0.5-1.0°C.^[11]

Methodology (Capillary Method):

- **Sample Preparation:** A small amount of the solid sample is finely powdered and packed into a capillary tube, which is sealed at one end.^{[11][13]}
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube with oil or a metal block apparatus).^{[11][14]}
- **Heating:** The apparatus is heated slowly and uniformly, at a rate of approximately 2°C per minute, especially near the expected melting point.^[11]
- **Observation:** The temperature at which the substance first begins to melt (T1) and the temperature at which it completely liquefies (T2) are recorded.^[13] The melting range is reported as T1-T2.

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.^[15]

Methodology (Capillary Method):

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube or a small test tube.^{[15][16]}
- **Apparatus Setup:** A capillary tube, sealed at one end, is placed inverted into the fusion tube containing the liquid. The fusion tube is then attached to a thermometer.^[15] The entire setup is heated in a Thiele tube or an aluminum block.^{[15][16]}
- **Heating:** The apparatus is heated slowly and uniformly.^[15]
- **Observation:** As the liquid heats, air trapped in the capillary tube will bubble out. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from

the open end of the capillary tube.^[15] This temperature should remain constant as the pure liquid boils.^[17]

Density Determination

Density is the mass of a substance per unit volume. For liquids, it is typically determined using a pycnometer or a hydrometer.

Methodology (Pycnometer Method):

- **Mass of Empty Pycnometer:** A clean, dry pycnometer (a small glass flask of a known volume) is weighed accurately.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with p-chlorotoluene, ensuring no air bubbles are present, and weighed again. The temperature of the liquid is recorded.
- **Mass of Pycnometer with Water:** The pycnometer is emptied, cleaned, and filled with distilled water, then weighed.
- **Calculation:** The density is calculated by comparing the mass of the p-chlorotoluene to the mass of an equal volume of water, for which the density is known at that temperature.

Solubility Determination

Solubility is the maximum amount of a solute that can dissolve in a solvent at a specific temperature.^[18]

Methodology (Shake-Flask Method):

- **Preparation:** An excess amount of p-chlorotoluene is added to a known volume of the solvent (e.g., water) in a flask.^[19]
- **Equilibration:** The flask is sealed and agitated (shaken) at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.^[19]
- **Separation:** The mixture is allowed to stand, and the undissolved portion is separated from the saturated solution by filtration or centrifugation.

- **Analysis:** The concentration of p-chlorotoluene in the clear, saturated solution is determined using a suitable analytical technique, such as gas chromatography (GC) or UV-Vis spectroscopy. This concentration represents the solubility at that temperature.

Vapor Pressure Determination

Vapor pressure is the pressure exerted by a vapor in equilibrium with its condensed phases at a given temperature in a closed system.^[20]

Methodology (Static Method):

- **Sample Preparation:** A purified sample of p-chlorotoluene is placed in a container connected to a pressure measurement device (manometer).^[20]
- **Evacuation:** The container is evacuated to remove any foreign gases.^[20]
- **Equilibration:** The system is brought to a constant temperature, and time is allowed for the liquid and vapor phases to reach equilibrium.
- **Measurement:** The pressure of the vapor in the container is measured at different temperatures to establish the vapor pressure curve.^{[20][21]}

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical characterization of a chemical substance like p-chlorotoluene.



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Caption: Workflow for Physical Property Characterization.

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